

# physical and chemical properties of 1-Amino-2-naphthol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Amino-2-naphthol**

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An In-depth Technical Guide to **1-Amino-2-naphthol**: Properties, Synthesis, and Applications

## Abstract

**1-Amino-2-naphthol**, a critical organic intermediate, holds significant importance in various industrial applications, particularly in the synthesis of azo dyes and pharmaceuticals.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Amino-2-naphthol**, detailed experimental protocols for its synthesis, and a summary of its key applications. The information is tailored for researchers, scientists, and professionals in drug development, offering a consolidated resource for laboratory and industrial use.

## Chemical Identity

**1-Amino-2-naphthol**, also known as 1-amino-2-naphthalenol, is an aromatic organic compound characterized by a naphthalene backbone substituted with both an amino (-NH<sub>2</sub>) and a hydroxyl (-OH) group.

Identifier	Value
IUPAC Name	1-aminonaphthalen-2-ol[2]
CAS Number	2834-92-6[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO[2][3]
Molecular Weight	159.18 g/mol [2]
Canonical SMILES	C1=CC=C2C(=C1)C=CC(=C2N)O
InChI Key	FHMMQQXRSYSWCM-UHFFFAOYSA-N[2]

## Physical Properties

**1-Amino-2-naphthol** is typically a white to light yellow crystalline powder with a slight odor.[1] It is sparingly soluble in water but shows solubility in organic solvents.[1] The hydrochloride salt is commercially available and is often used in various synthetic procedures.[4]

Table 1: Physical Properties of **1-Amino-2-naphthol**

Property	Value
Melting Point	160-162 °C[1], 203-203.5 °C[5][6]
Boiling Point	336.8 °C at 760 mmHg[7][3][5][6]
Density	1.281 g/cm <sup>3</sup> [7][3][5][6]
pKa	8.76 ± 0.50 (Predicted)[5][6]
XLogP3	1.7[2]
Hydrogen Bond Donor Count	2[2]
Hydrogen Bond Acceptor Count	2[2]
Topological Polar Surface Area	46.2 Å <sup>2</sup> [2][7]

Note: Discrepancies in reported melting points may be due to different isomeric forms or purities.

## Chemical Properties and Reactivity

**1-Amino-2-naphthol** exhibits reactivity characteristic of both aromatic amines and phenols.

The presence of the amino and hydroxyl groups on the naphthalene ring makes it susceptible to oxidation, especially in the presence of air and light.

- Oxidation: It can be easily oxidized, which can lead to discoloration. Proper storage in a cool, dry, and dark place is recommended.[1]
- Azo Coupling: The primary application of **1-Amino-2-naphthol** is in the synthesis of azo dyes.[1] The amino group allows for diazotization, followed by coupling with other aromatic compounds to form complex dye structures.
- Condensation Reactions: It can undergo condensation with aldehydes to form spirooxazines, which are known for their photochromic properties. A related compound, **1-Amino-2-naphthol-4-sulfonic acid**, readily undergoes condensation with aldehydes to yield imine or oxazoline derivatives.[8]
- Metabolism: **1-Amino-2-naphthol** is a known human metabolite of the dye Sudan I.[2][7]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-Amino-2-naphthol**.

Table 2: Spectroscopic Data for **1-Amino-2-naphthol**

Technique	Key Features and Observations
<sup>1</sup> H NMR	Spectra available, showing characteristic aromatic and amine/hydroxyl proton signals. <a href="#">[2]</a> For the related 1-Amino-2-naphthol-4-sulfonic acid, the <sup>1</sup> H NMR spectrum is also documented. <a href="#">[9]</a>
<sup>13</sup> C NMR	Spectra for the hydrochloride salt are available for structural elucidation. <a href="#">[10]</a>
IR Spectroscopy	FTIR spectra, typically run as a KBr wafer, show characteristic peaks for N-H, O-H, and C=C (aromatic) stretching vibrations. <a href="#">[2]</a>
Mass Spectrometry	GC-MS data confirms the molecular weight with a prominent molecular ion peak at m/z 159. <a href="#">[2]</a>
UV-Vis	The UV-visible spectrum of 1-amino-2-naphthol hydrochloride in ethanol shows maximum absorbance ( $\lambda_{\text{max}}$ ) at 316 nm and 480 nm, indicating n- $\pi^*$ electronic transitions within the conjugated system. <a href="#">[11]</a>

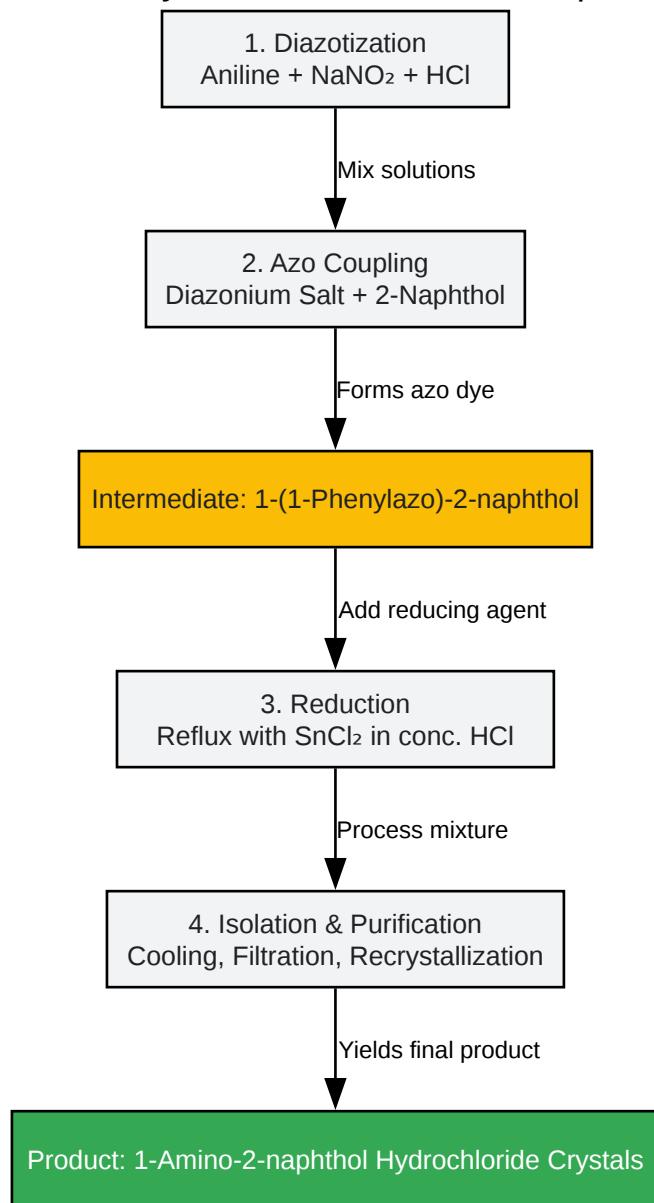
## Experimental Protocols

### Synthesis of 1-Amino-2-naphthol Hydrochloride via Reduction of an Azo Dye

A common laboratory-scale synthesis involves the reduction of an azo dye, such as Orange II, which is formed by the diazotization of sulfanilic acid and coupling with 2-naphthol.[\[12\]](#) A similar procedure involves the reduction of 1-(1-Phenylazo)-2-naphthol.[\[11\]](#)

Workflow: Synthesis of **1-Amino-2-naphthol HCl**

## Workflow for Synthesis of 1-Amino-2-naphthol HCl

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Caption: A streamlined workflow for the synthesis of **1-Amino-2-naphthol HCl**.

Detailed Methodology:[11]

- Preparation of the Azo Dye (1-(1-Phenylazo)-2-naphthol):
  - Dissolve aniline in a solution of concentrated hydrochloric acid and water. Cool the solution in an ice bath.

- Separately, prepare a solution of sodium nitrite in water and cool it in an ice bath.
- Slowly add the sodium nitrite solution to the aniline solution while maintaining the temperature below 5°C to form the aminophenylazonium ion (diazonium salt).
- Prepare a solution of 2-naphthol in 10% sodium hydroxide and cool it in an ice bath.
- Mix the diazonium salt solution with the 2-naphthol solution to form the 1-(1-Phenylazo)-2-naphthol azo dye.
- Reduction to **1-Amino-2-naphthol** Hydrochloride:
  - Transfer the synthesized azo dye to a round-bottom flask fitted with a reflux condenser.
  - Prepare a solution of tin(II) chloride ( $\text{SnCl}_2$ ) in concentrated hydrochloric acid, warm it to ensure clarity, and add it to the flask.
  - Reflux the mixture for approximately 30 minutes. A dark-colored precipitate should form.
  - Pour the reaction mixture into a beaker and cool it in an ice bath to crystallize the **1-amino-2-naphthol** hydrochloride.
- Purification:
  - Filter the crystals from the solution.
  - Recrystallize the crude product from hot water containing a few drops of a tin(II) chloride solution in concentrated HCl.
  - Dry the purified crystals in a desiccator. A yield of around 72% can be expected.[11]

## Safety and Handling

**1-Amino-2-naphthol** and its hydrochloride salt are considered hazardous.[13][14]

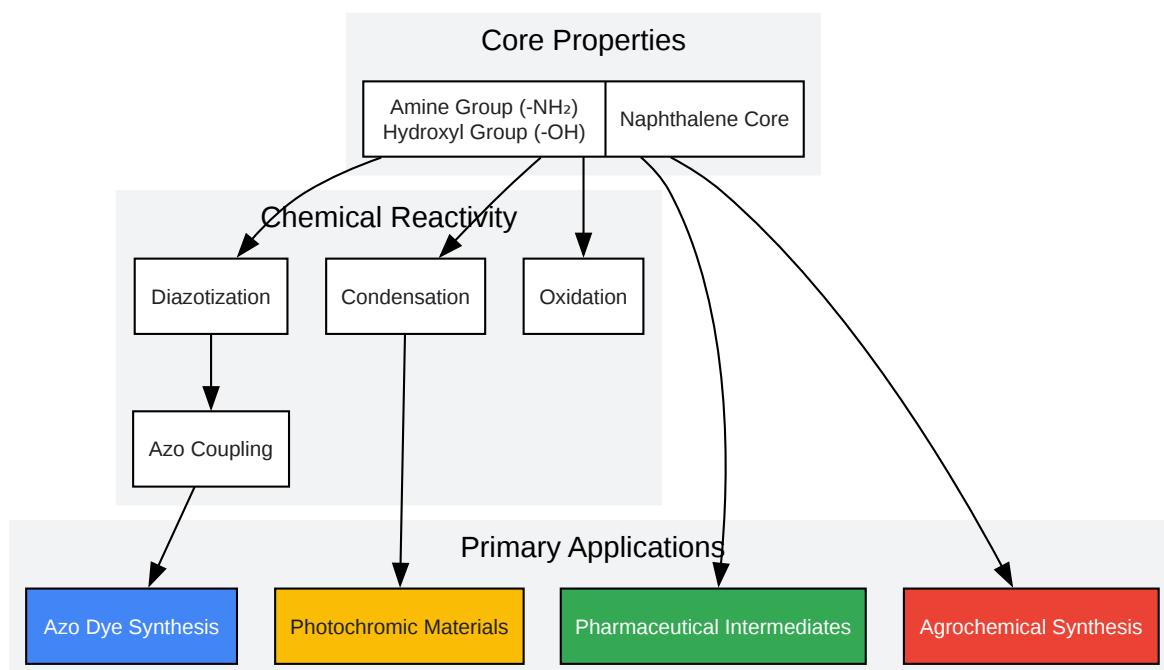
- Hazards: It can cause skin and serious eye irritation.[2][13] It may also cause respiratory irritation and is suspected of causing genetic defects.[13][14] The hydrochloride salt is harmful if swallowed, inhaled, or in contact with skin.[14]

- Precautions: Use in a well-ventilated area.[15] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.[13][15] Avoid creating dust.[15] Wash hands thoroughly after handling.[13]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[1][13] The dry solid is unstable and should be used within a few weeks of preparation.[12]

## Applications

The unique chemical structure of **1-Amino-2-naphthol** makes it a valuable precursor in several fields.

Logical Relationship: Properties and Applications of **1-Amino-2-naphthol**



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Caption: Relationship between core properties, reactivity, and major applications.

- Dye Industry: It is a fundamental intermediate for producing a wide range of acid dyes and acid complex dyes, particularly azo dyes.[1][8]
- Pharmaceuticals and Agrochemicals: The naphthol scaffold is present in many bioactive molecules. **1-Amino-2-naphthol** serves as a building block in the synthesis of various pharmaceuticals and agrochemicals.[1]
- Research Applications: It is used in studies on the degradation of azo dyes and in the synthesis of novel photochromic spirooxazines.

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- To cite this document: BenchChem. [physical and chemical properties of 1-Amino-2-naphthol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212963#physical-and-chemical-properties-of-1-amino-2-naphthol]

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